

# L-Azidohomoalanine Hydrochloride: A Technical Guide to Safe Handling and Application

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## Compound of Interest

Compound Name: *L-Azidohomoalanine hydrochloride*

Cat. No.: *B613060*

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**L-Azidohomoalanine hydrochloride** (L-AHA) is an unnatural amino acid and a powerful tool in chemical biology and drug development. As an analog of methionine, it is incorporated into proteins during de novo synthesis, enabling the bioorthogonal labeling and tracking of newly synthesized proteins. This guide provides an in-depth overview of the safety, handling, and key experimental protocols associated with **L-Azidohomoalanine hydrochloride**.

## Chemical and Physical Properties

**L-Azidohomoalanine hydrochloride** is a white solid with the following properties:

Property	Value	Reference
CAS Number	942518-29-8	[1][2][3][4][5]
Molecular Formula	$C_4H_8N_4O_2 \cdot HCl$	[3][4]
Molecular Weight	180.59 g/mol	[6][4][7]
Appearance	White crystalline powder/solid	[5][8]
Solubility	Soluble in water (up to 100 mM) and methanol. Slightly soluble in acetonitrile.	[6][3][8][9]
Melting Point	240-245 °C (decomposes)	

## Safety and Hazard Information

The hazard classification for **L-Azidohomoalanine hydrochloride** varies across suppliers. While some sources indicate that it does not meet the criteria for hazard classification, others classify it as a skin and eye irritant, and a potential respiratory irritant. One supplier classifies it as a self-reacting substance.<sup>[1][2][4]</sup> Given these inconsistencies, it is prudent to handle this compound with care, adhering to the most stringent safety recommendations.

Summary of Hazard Classifications:

Hazard Statement	GHS Classification	Signal Word	Pictogram	Reference
Skin Irritation	Category 2 (H315)	Warning	<a href="#">[2]</a>	
Eye Irritation	Category 2A (H319)	Warning	<a href="#">[2]</a>	
Specific target organ toxicity — single exposure (Respiratory tract irritation)	Category 3 (H335)	Warning	<a href="#">[2]</a>	
Self-reactive substances	Type C (H242 - Heating may cause a fire)	Danger	<a href="#">[4]</a>	

## Precautionary Measures and Personal Protective Equipment (PPE)

Due to the potential hazards, the following precautions should be taken when handling **L-Azidohomoalanine hydrochloride**:

- Engineering Controls: Always handle in a well-ventilated area. Use of a chemical fume hood is strongly recommended.<sup>[1]</sup> The laboratory should be equipped with an eyewash station and a safety shower.<sup>[1]</sup>

- Personal Protective Equipment:
  - Eye Protection: Wear appropriate safety glasses or goggles.[\[1\]](#)
  - Hand Protection: Use chemical-resistant gloves (e.g., nitrile) that comply with standard BS EN 374:2003.[\[1\]](#) Gloves should be inspected before use and changed frequently.
  - Skin and Body Protection: Wear a lab coat or other appropriate protective clothing.[\[1\]](#)
  - Respiratory Protection: If there is a risk of dust formation or inhalation, a suitable respirator should be used.[\[1\]](#)

## Handling and Storage

Proper handling and storage are crucial to maintain the stability and integrity of **L-Azidohomoalanine hydrochloride** and to ensure the safety of laboratory personnel.

Aspect	Recommendation	Reference
Handling	Avoid inhalation and contact with skin and eyes. Prevent the formation of dust and aerosols. Keep away from sources of ignition. Avoid prolonged or repeated exposure.	<a href="#">[1]</a>
Storage	Store in a cool, dry, and well-ventilated place. Recommended storage temperature is -20°C. Protect from light.	<a href="#">[7]</a> <a href="#">[8]</a>
Stability	Stable under recommended storage conditions. Aqueous solutions are not recommended to be stored for more than one day. <a href="#">[8]</a>	
Incompatibilities	Strong acids/alkalis and strong oxidizing/reducing agents. Avoid heat and moisture.	<a href="#">[1]</a>

## Emergency Procedures

### First Aid Measures

Exposure Route	First Aid Procedure	Reference
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If breathing has stopped, provide artificial respiration. Seek medical attention.	<a href="#">[1]</a> <a href="#">[2]</a>
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.	<a href="#">[1]</a> <a href="#">[2]</a>
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek medical attention.	<a href="#">[1]</a> <a href="#">[2]</a>
Ingestion	Do not induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.	<a href="#">[2]</a>

## Spill and Disposal Procedures

In the event of a spill, evacuate the area and ensure adequate ventilation.[\[1\]](#) Do not let the product enter drains.[\[1\]](#) Wear appropriate PPE as described in Section 2.1. Cover the spill with a suitable absorbent material, then sweep it up and place it in an appropriate container for disposal.[\[1\]](#)

Waste disposal should be in accordance with all applicable federal, state, and local regulations.

## Experimental Protocols and Workflows

**L-Azidohomoalanine hydrochloride** is primarily used for the metabolic labeling of newly synthesized proteins. The following is a general protocol for its use in cell culture, based on the principles of Bio-Orthogonal Non-Canonical Amino Acid Tagging (BONCAT).

### Preparation of L-AHA Stock Solution

- **Reconstitution:** L-AHA is soluble in aqueous solutions. To prepare a stock solution, dissolve the solid L-AHA in sterile, methionine-free cell culture medium or a suitable buffer (e.g., PBS) to the desired concentration (e.g., 100 mM).<sup>[6]</sup>
- **Storage:** It is recommended to prepare fresh aqueous solutions. If storage is necessary, it should be for no longer than one day.<sup>[8]</sup> For longer-term storage, consider preparing aliquots and storing them at -20°C.

### Metabolic Labeling of Cultured Cells

- **Cell Culture Preparation:** Plate cells at an appropriate density and allow them to adhere overnight in complete growth medium.
- **Methionine Depletion (Optional but Recommended):** To enhance the incorporation of L-AHA, wash the cells with sterile PBS and then incubate them in methionine-free medium for a period of time (e.g., 30-60 minutes).
- **Labeling:** Replace the methionine-free medium with fresh methionine-free medium supplemented with L-AHA at a final concentration typically ranging from 25 to 100  $\mu$ M. The optimal concentration should be determined empirically for each cell type.
- **Incubation:** Incubate the cells for the desired period (e.g., 1 to 24 hours) to allow for the incorporation of L-AHA into newly synthesized proteins.
- **Cell Lysis:** After the labeling period, wash the cells with PBS and then lyse them using a suitable lysis buffer containing protease inhibitors.

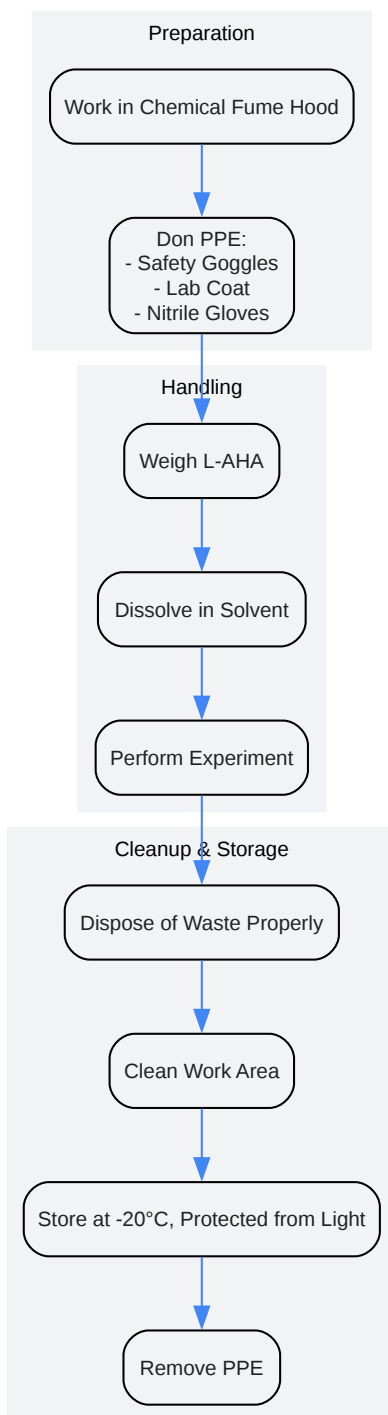
### Detection of L-AHA-labeled Proteins via Click Chemistry

The azide group on the incorporated L-AHA allows for its detection via a highly specific "click" reaction with an alkyne-containing reporter molecule (e.g., a fluorescent dye or biotin).

- **Reaction Setup:** In a microcentrifuge tube, combine the cell lysate containing the L-AHA-labeled proteins with the alkyne-functionalized reporter tag.
- **Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC):** Add the click chemistry reaction cocktail, which typically includes:
  - A copper(I) source (e.g., copper(II) sulfate)
  - A reducing agent (e.g., sodium ascorbate)
  - A copper-chelating ligand (e.g., THPTA)
- **Incubation:** Incubate the reaction at room temperature for 1-2 hours.
- **Analysis:** The labeled proteins can now be visualized by in-gel fluorescence scanning (if a fluorescent alkyne was used) or detected by western blot and purified using streptavidin beads (if a biotin alkyne was used).

## Visual Diagrams

## Safe Handling Workflow

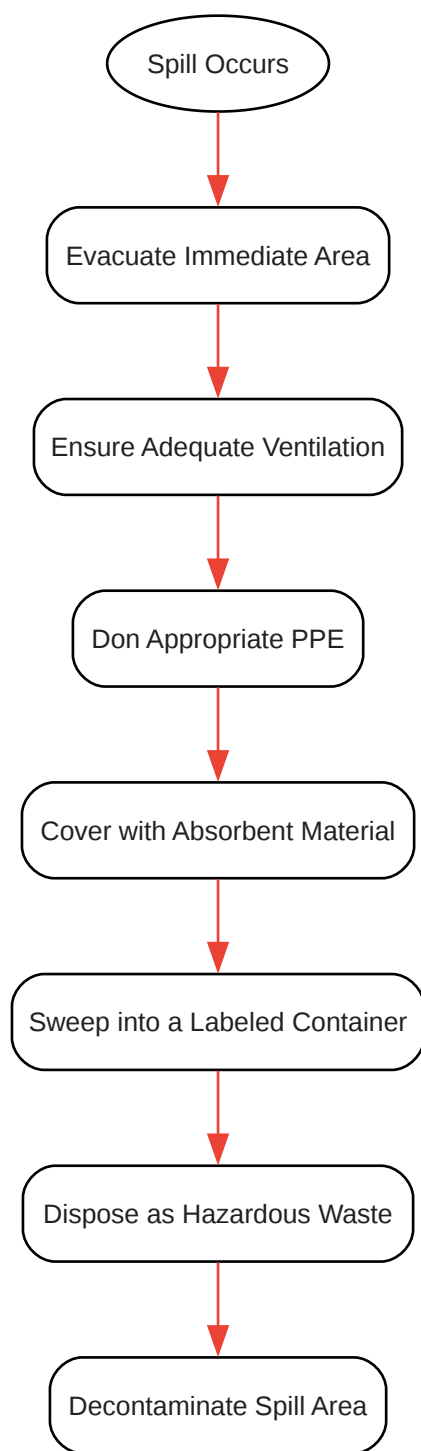


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Caption: General workflow for safely handling **L-Azidohomoalanine hydrochloride**.

## Emergency Spill Response

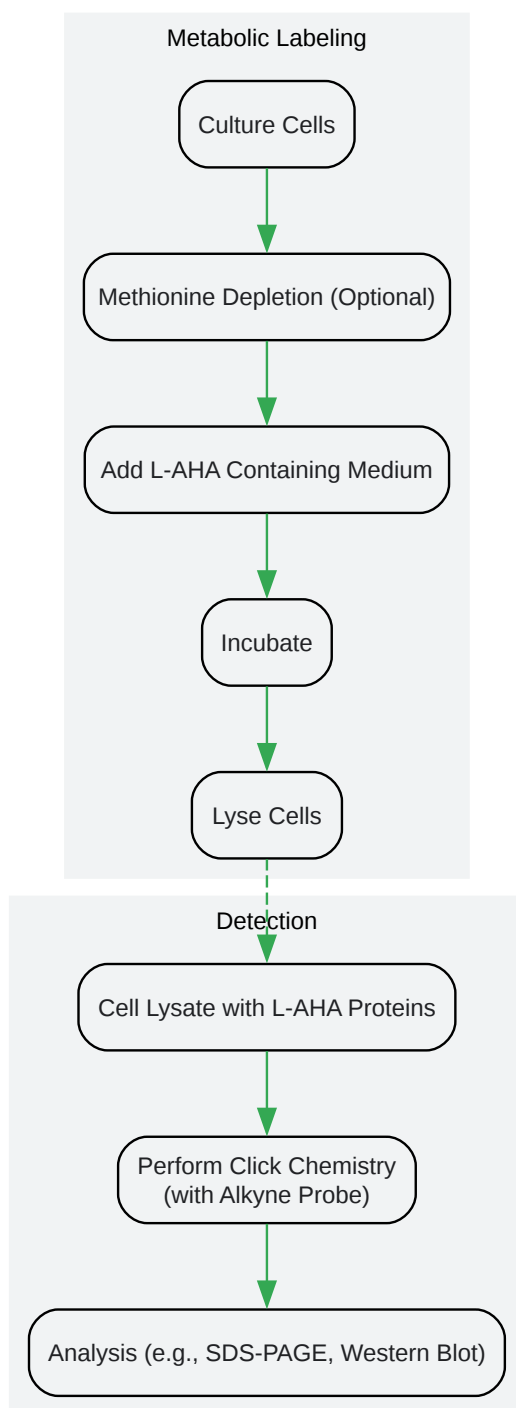




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Caption: Logical steps for responding to a spill of **L-Azidohomoalanine hydrochloride**.

## BONCAT Experimental Workflow



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Caption: A simplified workflow for BONCAT using **L-Azidohomoalanine hydrochloride**.

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